Application Note: Bioconjugation Strategies Using (6R)-6-(azidomethyl)piperidin-2-one

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Compound of Interest	
Compound Name:	*(6R)-6-(azidomethyl)piperidin-2-one*
CAS No.:	*1807939-24-7*
Cat. No.:	*B2379784*

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Abstract & Introduction

(6R)-6-(azidomethyl)piperidin-2-one is a specialized chiral building block that bridges the gap between small molecule medicinal chemistry and biologics. Unlike flexible linear linkers (e.g., PEG or alkyl chains), this molecule offers a conformationally constrained lactam scaffold.

This guide details the application of **(6R)-6-(azidomethyl)piperidin-2-one** as a rigid, heterobifunctional linker surrogate. It is primarily used to:

- Introduce Conformational Rigidity: The piperidin-2-one ring mimics the

  -turn of peptides (Freidinger lactam), stabilizing the bioactive conformation of attached ligands.

- Enable Click Chemistry: The pendant azidomethyl group serves as a bio-orthogonal handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

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Key Chemical Properties

Property	Specification
CAS Number	1228836-79-8 (Generic/Racemic ref)
Molecular Formula	C6H10N4O
Molecular Weight	154.17 g/mol
Stereochemistry	(6R) - Critical for mimicking specific peptide turns (e.g., position).
Functional Groups	Secondary Lactam (N-H), Primary Azide (-N3)
Solubility	Soluble in DMSO, DMF, MeOH, DCM.

Mechanism of Action & Workflow

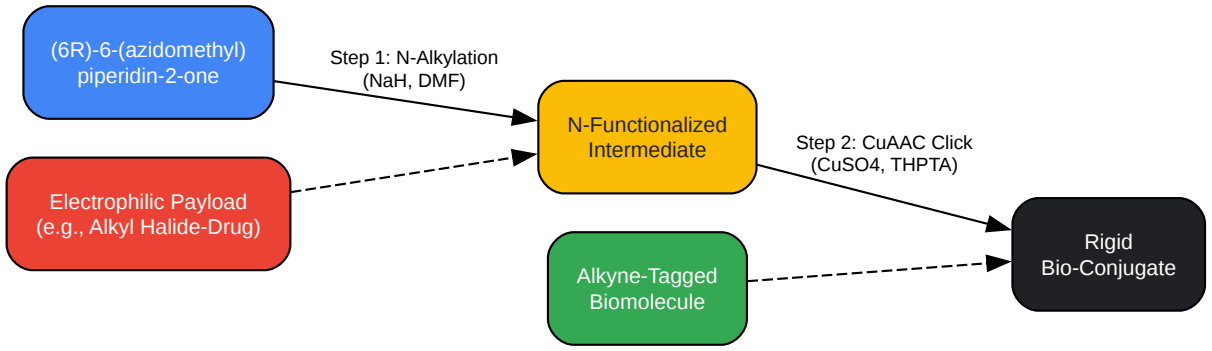
The utility of this molecule lies in its dual reactivity. The Lactam Nitrogen (N1) is typically functionalized first (via alkylation) to attach a small molecule drug or peptide fragment. The Azide (C6-position) is then used for the "Click" conjugation to a macromolecule, E3 ligase ligand (for PROTACs), or fluorophore.

Structural Rationale

The (6R) stereocenter directs the vector of the azide group, ensuring that the conjugated payload projects in a predictable orientation relative to the scaffold. This is superior to racemic linkers which generate diastereomeric mixtures with divergent biological activities.

Bioconjugation Workflow (DOT Diagram)

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Figure 1: Strategic workflow for utilizing the lactam scaffold. Step 1 locks the drug payload to the ring; Step 2 conjugates the complex to the target via Click Chemistry.

Experimental Protocols

Protocol A: Scaffold Functionalization (N-Alkylation)

Objective: To attach a small molecule payload (e.g., a drug derivative with an alkyl halide handle) to the lactam nitrogen. Note: The lactam nitrogen is a weak nucleophile; strong base activation is required.

Materials:

- **(6R)-6-(azidomethyl)piperidin-2-one** (1.0 eq)
- Electrophile (R-Br or R-I) (1.2 eq)
- Sodium Hydride (NaH), 60% dispersion in mineral oil (1.5 eq)
- Anhydrous DMF (Dimethylformamide)
- Ammonium Chloride (sat. aq.)

Procedure:

- Preparation: Flame-dry a round-bottom flask and purge with Argon/Nitrogen.

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- Dissolution: Dissolve **(6R)-6-(azidomethyl)piperidin-2-one** in anhydrous DMF (0.1 M concentration).
- Activation: Cool the solution to 0°C. Carefully add NaH (1.5 eq) portion-wise. Evolution of hydrogen gas will occur. Stir at 0°C for 30 minutes to ensure deprotonation of the lactam NH.
- Coupling: Add the Electrophile (dissolved in minimal DMF) dropwise to the reaction mixture.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–16 hours. Monitor by TLC or LC-MS (Look for mass shift:

).
- Quench: Cool to 0°C and quench carefully with saturated

  solution.
- Workup: Extract with EtOAc (3x). Wash combined organics with water (2x) and brine (1x) to remove DMF. Dry over

  and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: CuAAC Bioconjugation (The "Click" Reaction)

Objective: To conjugate the N-functionalized lactam (from Protocol A) to an alkyne-tagged protein or ligand.

Critical Reagents:

- Azide Component: N-functionalized **(6R)-6-(azidomethyl)piperidin-2-one** (Final conc: 100–500 µM).
- Alkyne Component: Target molecule with terminal alkyne (1.0–1.2 eq).
- Catalyst:

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(pre-mixed with ligand).

- Ligand: THPTA or TBTA (Stabilizes Cu(I) and prevents oxidation).
- Reductant: Sodium Ascorbate (Generates active Cu(I) in situ).[1]

Step-by-Step Procedure:

- Buffer Prep: Prepare 100 mM Phosphate Buffer (PBS), pH 7.4. Degas by bubbling nitrogen for 10 minutes (Oxygen oxidizes Cu(I) to inactive Cu(II)).
- Stock Solutions:
  - Cu-Ligand Complex: Mix

    (20 mM in water) and THPTA (100 mM in water) at a 1:5 ratio. Let stand for 5 mins.
  - Ascorbate: 100 mM Sodium Ascorbate in water (Freshly prepared).
- Reaction Assembly: In a 1.5 mL Eppendorf tube (or HPLC vial), add in order:
  - PBS Buffer (to final volume).
  - Alkyne Partner (dissolved in DMSO/Water).
  - Azide-Lactam Intermediate (dissolved in DMSO). Keep DMSO < 20% final vol.
  - Cu-THPTA Complex (Final conc: 0.1–0.5 mM).
  - Sodium Ascorbate (Final conc: 1.0–5.0 mM).
- Incubation: Flush headspace with Nitrogen, cap, and incubate at Room Temperature for 1–2 hours in the dark.
- Termination: Add EDTA (final 10 mM) to chelate copper and stop the reaction.
- Purification:
  - Small Molecules: Prep-HPLC (C18 column).

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- Proteins: PD-10 Desalting column or Dialysis.

Quality Control & Validation

To ensure the integrity of the (6R) stereocenter and the success of the conjugation, the following QC steps are mandatory.

Analytical Validation Table

Method	Purpose	Acceptance Criteria
LC-MS (ESI+)	Confirm Conjugation	Mass shift corresponding to triazole formation ( ). No residual Azide peak ( ).
1H-NMR	Stereochemistry & Structure	Distinct triazole proton singlet (7.5–8.5 ppm). Retention of lactam ring signals.
Chiral HPLC	Enantiomeric Purity	>95% ee. Verification that (6R) configuration did not racemize during N-alkylation (NaH treatment).

Troubleshooting Guide

- Issue: Precipitation during Click Reaction.
  - Cause: Low solubility of the lactam-drug intermediate in aqueous buffer.
  - Solution: Increase DMSO concentration to 20–30% or use the more water-soluble ligand THPTA instead of TBTA.
- Issue: Incomplete Conversion.
  - Cause: Oxidation of Cu(I) to Cu(II).

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- Solution: Add fresh Sodium Ascorbate; ensure strict degassing of buffers.

- Issue: Racemization of (6R) center.
  - Cause: Excessive heating or prolonged exposure to strong base (NaH) in Protocol A.
  - Solution: Keep N-alkylation at 0°C–RT; do not reflux.

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